

An In-depth Technical Guide to the Synthesis of (2-Nitrophenyl)acetone Oxime

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Compound of Interest

Compound Name: (2-Nitrophenyl)acetone oxime

CAS No.: 15582-89-5

Cat. No.: B1149773

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This guide provides a detailed exploration of the synthetic pathways leading to **(2-Nitrophenyl)acetone oxime**, a compound of interest for researchers in medicinal chemistry and synthetic organic chemistry. The synthesis is presented as a two-part process, beginning with the formation of the precursor ketone, (2-Nitrophenyl)acetone, followed by its conversion to the target oxime. This document is intended for an audience of researchers, scientists, and drug development professionals, offering in-depth mechanistic insights, validated experimental protocols, and comprehensive characterization data.

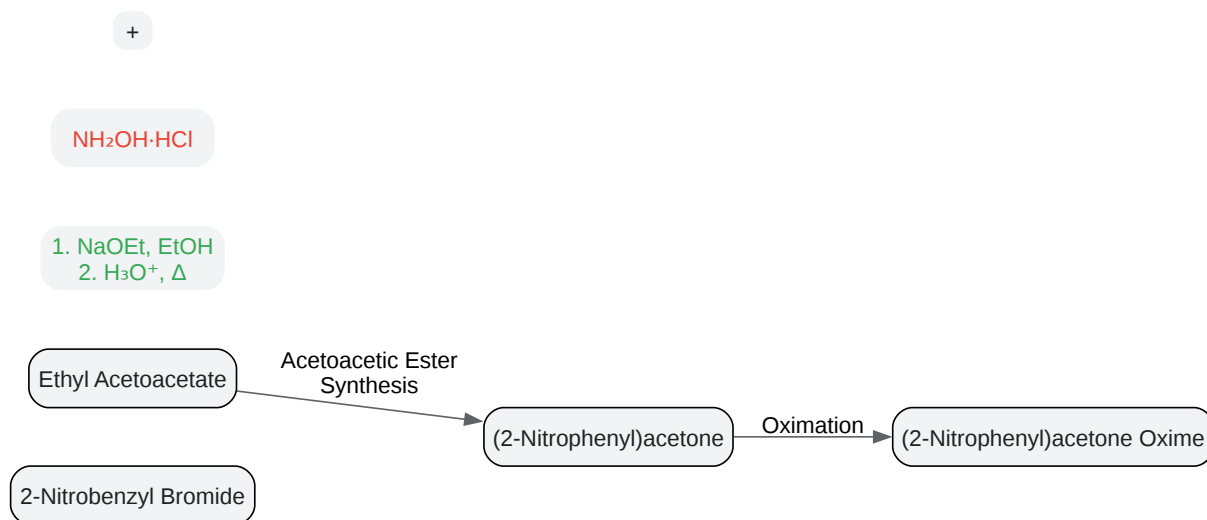
Overall Synthetic Strategy

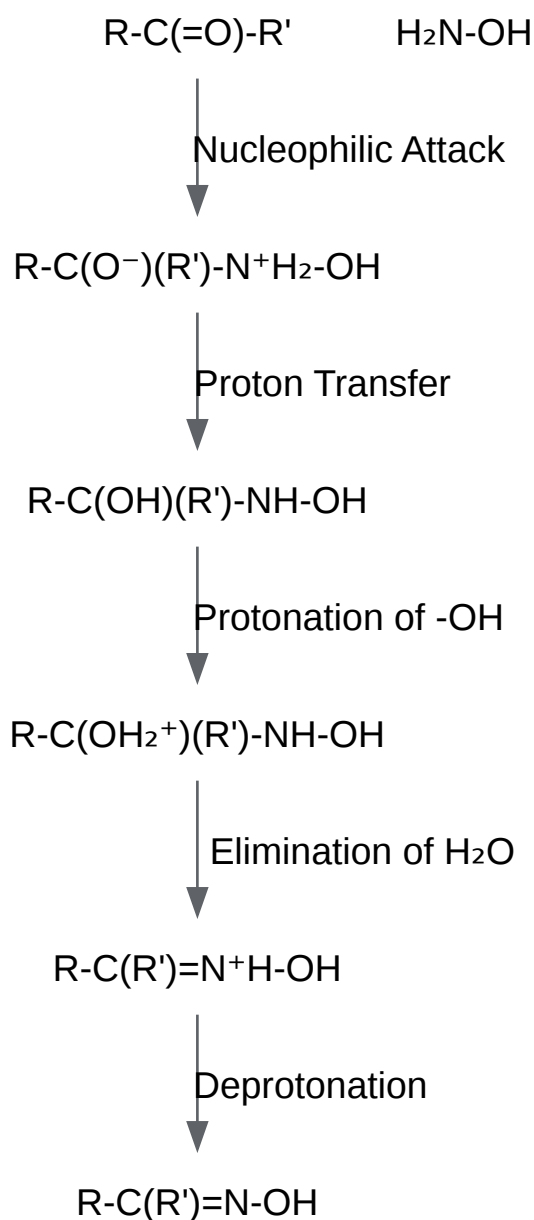
The synthesis of **(2-Nitrophenyl)acetone oxime** is most effectively approached in two distinct stages:

- Part I: Synthesis of (2-Nitrophenyl)acetone: This intermediate is prepared via the acetoacetic ester synthesis, a classic and reliable method for constructing α -substituted ketones.^{[1][2]} This involves the alkylation of an acetoacetate enolate with 2-nitrobenzyl bromide, followed by hydrolysis and decarboxylation.

- Part II: Oximation of (2-Nitrophenyl)acetone: The resulting ketone is then converted to its corresponding oxime through a condensation reaction with hydroxylamine. This is a standard and high-yielding transformation.^[3]

The complete synthetic sequence is illustrated below.





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Sources

- [1. Acetoacetic Ester Synthesis - Chemistry Steps \[chemistrysteps.com\]](#)
- [2. Acetoacetic ester synthesis - Wikipedia \[en.wikipedia.org\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
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